

3-Allyloxypropionic Acid: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

Cat. No.: B1268298

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **3-Allyloxypropionic Acid**. It is intended to equip researchers, scientists, and drug development professionals with the necessary information for its safe handling, storage, and disposal. This document synthesizes available data and outlines standardized experimental protocols relevant to the assessment of its toxicological properties.

Chemical and Physical Properties

3-Allyloxypropionic acid is a carboxylic acid with the molecular formula $C_6H_{10}O_3$.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Allyloxypropionic Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	PubChem[1]
Molecular Weight	130.14 g/mol	PubChem[1]
CAS Number	22577-15-7	PubChem[1]
Appearance	Combustible liquid	Tokyo Chemical Industry Co., Ltd.[2]
Chemical Name (IUPAC)	3-prop-2-enoxypropanoic acid	PubChem[1]

Hazard Identification and Classification

According to the aggregated GHS information from multiple suppliers, **3-Allyloxypropionic Acid** is classified as a skin and eye irritant.[1][2] The hazard classifications and statements are summarized in Table 2.

Table 2: GHS Hazard Classification for **3-Allyloxypropionic Acid**

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	PubChem[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	PubChem[1]
Flammable Liquids	4	H227: Combustible liquid	Tokyo Chemical Industry Co., Ltd.[2]

Pictograms:

- Exclamation Mark: Indicates skin and eye irritation.[1]

Signal Word: Warning[1][2]

Precautionary Statements: A comprehensive list of precautionary statements for the safe handling of **3-Allyloxypropionic Acid** is provided in Table 3.

Table 3: Precautionary Statements for **3-Allyloxypropionic Acid**

Code	Statement
P264	Wash skin thoroughly after handling.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][3]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[3]
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.[3]
P210	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.[2]
P403 + P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

While specific quantitative toxicological data such as LD50 values for **3-Allyloxypropionic Acid** are not readily available in the public domain, the GHS classification indicates that it is a skin and eye irritant. The following sections describe the general experimental protocols used to assess these endpoints.

Acute Oral Toxicity

Experimental Protocol (Based on OECD Guideline 423):

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, rats or mice of a single sex (usually females) are used.
- Procedure:
 - A single animal is dosed at a starting dose level selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, another animal is dosed at a higher fixed dose level. If the animal dies, another animal is dosed at a lower fixed dose level.
 - This sequential dosing continues until a stopping criterion is met, which allows for the determination of the appropriate hazard classification.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.

Note: No specific LD50 data for **3-Allyloxypropionic Acid** was found in the reviewed literature.

Skin Irritation/Corrosion

Experimental Protocol (Based on OECD Guideline 404):

- Objective: To determine the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - 0.5 mL of the liquid test substance is applied to a small area of the skin under a gauze patch.

- The patch is secured with tape for a 4-hour exposure period.
- After 4 hours, the patch is removed, and the skin is gently cleansed.
- The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of erythema and edema is scored on a scale of 0 to 4. The mean scores for each animal are calculated to determine the primary irritation index and the appropriate classification. A substance is considered an irritant if it produces a mean score of ≥ 2.3 and < 4.0 for erythema/eschar or for edema.^[4]

Note: While classified as a skin irritant, specific numerical scores from studies on **3-Allyloxypropionic Acid** were not found.

Serious Eye Damage/Eye Irritation

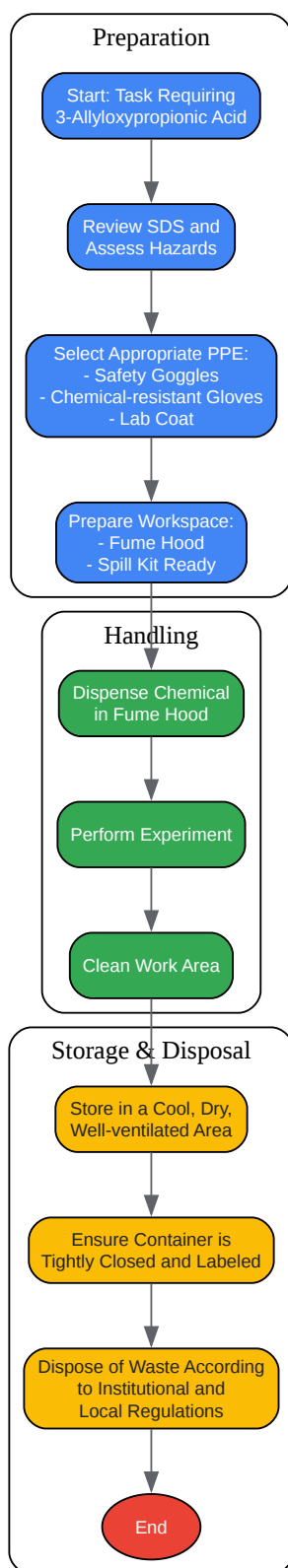
Experimental Protocol (Based on OECD Guideline 405):

- Objective: To determine the potential of a substance to cause serious eye damage or irritation.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyelids are held together for about one second.
 - The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
- Scoring: The severity of the lesions is scored according to a graded scale. The scores are used to determine the overall irritation potential.

Note: While classified as causing serious eye irritation, specific numerical scores from studies on **3-Allyloxypropionic Acid** were not found.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **3-Allyloxypropionic Acid**.



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Caption: Workflow for the safe handling of **3-Allyloxypropionic Acid**.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following measures should be taken.

Table 4: First Aid Measures

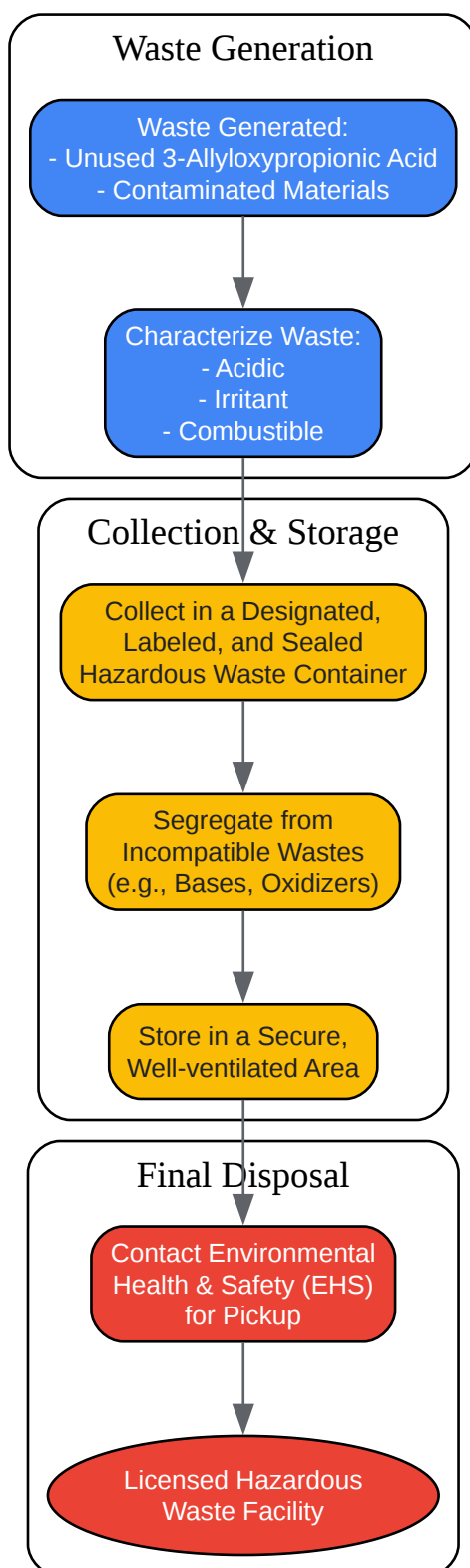
Exposure Route	First Aid Instructions
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician immediately.

Accidental Release:

- Small Spills: Dilute with water and mop up, or absorb with an inert dry material and place in an appropriate waste disposal container.[5]
- Large Spills: Evacuate the area. Keep away from heat and sources of ignition. Stop the leak if it can be done without risk. Absorb with dry earth, sand, or other non-combustible material. Do not get water inside the container.[5]

Disposal Considerations

3-Allyloxypropionic Acid and its containers must be disposed of as hazardous waste.



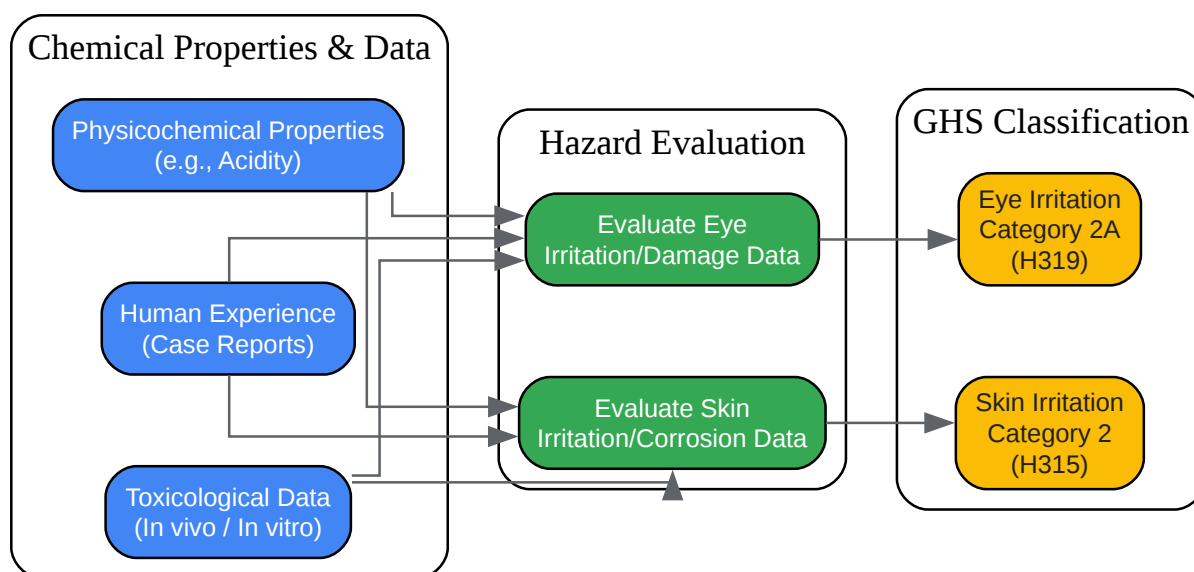
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Caption: General workflow for the disposal of **3-Allyloxypropionic Acid** waste.

Signaling Pathways and Mechanisms of Toxicity

There is currently no specific information available in the public domain regarding the signaling pathways or detailed mechanisms of toxicity for **3-Allyloxypropionic Acid**. The irritant effects on the skin and eyes are likely due to its acidic nature, which can cause chemical burns and damage to cell membranes upon direct contact.

The following diagram illustrates a generalized logical flow for how a chemical's properties lead to its hazard classification.



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Caption: Logical flow for GHS hazard classification.

Conclusion

3-Allyloxypropionic Acid is a combustible liquid that is classified as a skin and eye irritant. While specific quantitative toxicological data are limited, the available information necessitates careful handling in a laboratory setting. Adherence to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment, proper storage, and compliant disposal methods, is essential for the protection of researchers and the environment. Further toxicological studies would be beneficial to provide a more comprehensive safety profile for this compound.

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